

2-(4-Bromo-2-chlorophenoxy)acetohydrazide

molecular formula C₈H₈BrClN₂O₂

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Compound of Interest

Compound Name: 2-(4-Bromo-2-chlorophenoxy)acetohydrazide

CAS No.: 588680-03-9

Cat. No.: B1276139

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An In-depth Technical Guide to **2-(4-Bromo-2-chlorophenoxy)acetohydrazide**
(C₈H₈BrClN₂O₂)

Authored by a Senior Application Scientist

Foreword: The Scientific Potential of a Multifaceted Scaffold

In the landscape of modern drug discovery and medicinal chemistry, the strategic combination of well-understood pharmacophores into novel molecular entities is a cornerstone of innovation. **2-(4-Bromo-2-chlorophenoxy)acetohydrazide** represents such a molecule, integrating the biologically active phenoxyacetic acid framework with the versatile hydrazide functional group. The presence of halogen substituents (bromo and chloro) further modulates its electronic and lipophilic properties, making it a compound of significant interest for researchers.

This guide moves beyond a simple recitation of data. It is designed to provide a senior-level perspective on the synthesis, characterization, and potential applications of this compound. We will delve into the causality behind experimental choices, establish self-validating protocols, and ground all assertions in verifiable, authoritative literature. This document serves as a technical resource for scientists aiming to explore the therapeutic or agrochemical potential of this promising scaffold.

Molecular Identity and Physicochemical Profile

2-(4-Bromo-2-chlorophenoxy)acetohydrazide is an organic compound distinguished by a central phenoxy ring, halogenated at positions 2 (chlorine) and 4 (bromine), and linked via an ether bond to an acetohydrazide moiety. This structure is a fertile ground for diverse biological activities. The hydrazide group is a known precursor for many heterocyclic systems and can participate in crucial hydrogen bonding interactions with biological targets.^{[1][2]}

Key Physicochemical Data

The predicted and measured properties of a compound are fundamental to designing experiments, from selecting appropriate solvents for synthesis to anticipating its behavior in biological systems.

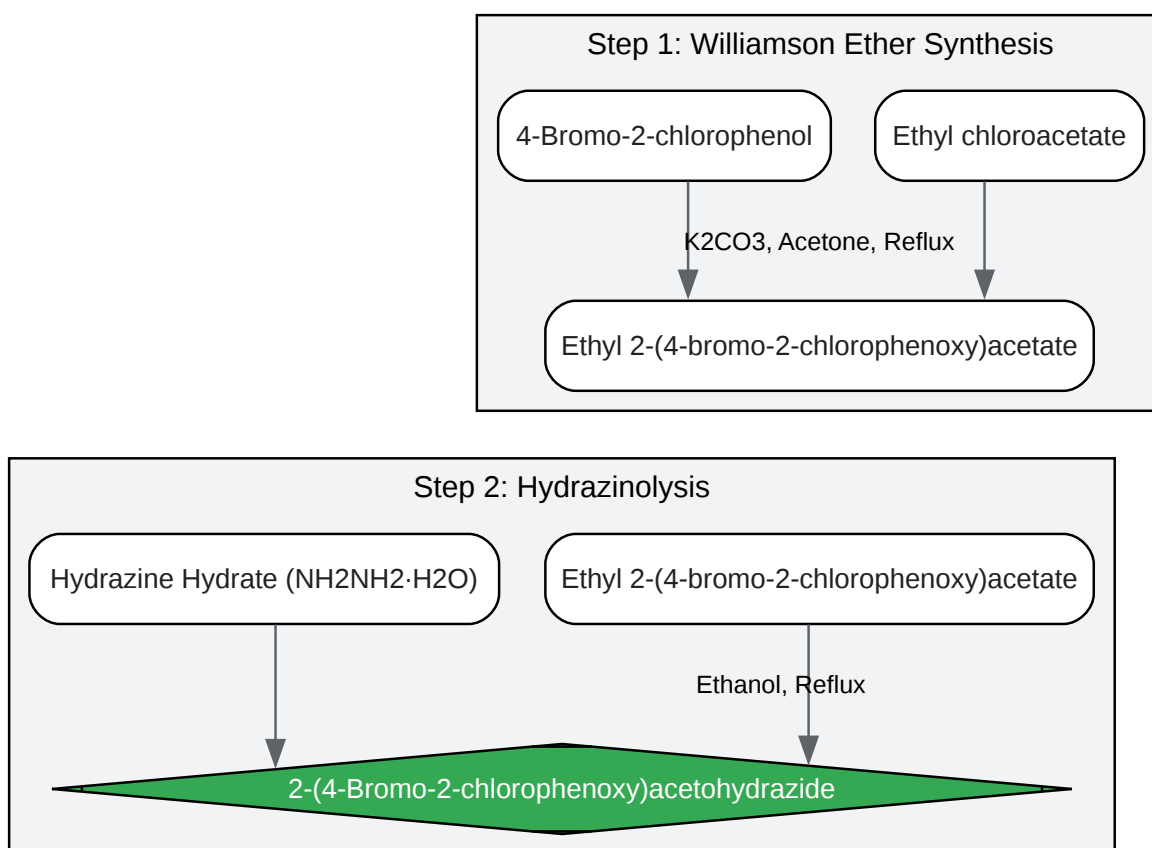
Property	Value	Source
CAS Number	588680-03-9	[3] [4]
Molecular Formula	C ₈ H ₈ BrClN ₂ O ₂	[3] [4]
Molecular Weight	279.52 g/mol	[4]
Density	1.666 g/cm ³ (Predicted)	[3]
Boiling Point	466.9°C at 760 mmHg (Predicted)	[3]
Flash Point	236.2°C (Predicted)	[3]
XLogP3	2.56 (Predicted)	[3]
PSA (Polar Surface Area)	64.4 Å ²	[3]
Storage	Sealed in dry, 2-8°C	[4]

Rationale: The XLogP3 value of ~2.56 suggests moderate lipophilicity, indicating the compound may have good potential for membrane permeability, a critical factor for bioavailability. The substantial polar surface area, contributed by the hydrazide group, ensures a degree of aqueous solubility and hydrogen bonding capability.

Synthesis and Purification Workflow

The synthesis of **2-(4-Bromo-2-chlorophenoxy)acetohydrazide** is most efficiently achieved via a two-step process, a common and robust strategy for generating phenoxyacetohydrazide derivatives.

Synthesis Pathway Diagram



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Caption: Two-step synthesis of the target compound.

Detailed Experimental Protocol: Synthesis

Objective: To synthesize high-purity **2-(4-Bromo-2-chlorophenoxy)acetohydrazide**.

Pillar of Trustworthiness: This protocol includes specific reaction monitoring and purification steps to ensure the integrity and identity of the final product.

Step 1: Synthesis of Ethyl 2-(4-bromo-2-chlorophenoxy)acetate (Intermediate)

- **Reactant Charging:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, combine 4-Bromo-2-chlorophenol (10.0 g, 48.2 mmol), anhydrous potassium carbonate (K_2CO_3 , 13.3 g, 96.4 mmol), and acetone (150 mL).
 - **Causality:** Acetone is an ideal solvent due to its polarity, ability to dissolve the reactants, and appropriate boiling point for reflux. K_2CO_3 is a mild base used to deprotonate the phenol, forming a phenoxide ion, which is a much stronger nucleophile for the subsequent reaction. An excess of base ensures complete deprotonation.
- **Addition of Alkylating Agent:** Add ethyl chloroacetate (6.5 g, 53.0 mmol) dropwise to the stirring mixture.
- **Reaction:** Heat the mixture to reflux (approx. 56°C) and maintain for 8-12 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) with a hexane:ethyl acetate (7:3) mobile phase.
 - **Causality:** Refluxing provides the necessary activation energy for the S_N2 reaction (Williamson ether synthesis) to proceed at a reasonable rate. TLC is essential for determining reaction completion, preventing the formation of side products from prolonged heating.
- **Work-up:** After cooling to room temperature, filter off the K_2CO_3 salts and wash with acetone. Evaporate the solvent from the filtrate under reduced pressure to obtain the crude ester.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography if necessary, but is often of sufficient purity for the next step.

Step 2: Synthesis of **2-(4-Bromo-2-chlorophenoxy)acetohydrazide** (Final Product)

- **Reactant Charging:** Dissolve the crude ethyl 2-(4-bromo-2-chlorophenoxy)acetate from Step 1 in ethanol (100 mL) in a 250 mL round-bottom flask.
- **Hydrazinolysis:** Add hydrazine hydrate (80% solution, 7.2 mL, ~115 mmol) dropwise while stirring.
 - **Causality:** Hydrazine is a potent nucleophile that attacks the electrophilic carbonyl carbon of the ester, leading to the displacement of the ethoxy group and formation of the more stable hydrazide. Ethanol is an excellent solvent as it dissolves both the ester and hydrazine hydrate.
- **Reaction:** Heat the mixture to reflux for 4-6 hours. A white solid precipitate should form upon reaction completion.
- **Isolation:** Cool the reaction mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration.
- **Purification:** Wash the collected solid with cold diethyl ether to remove any unreacted starting material or impurities. Recrystallize the product from hot ethanol or an ethanol/water mixture to yield high-purity white crystals.
 - **Causality:** Recrystallization is a critical purification step that relies on the difference in solubility of the product and impurities at different temperatures. This method yields a highly ordered crystalline solid, ideal for analytical characterization.[5]

Analytical Characterization

Confirming the structure and purity of the synthesized compound is paramount. A combination of spectroscopic and spectrometric techniques provides a self-validating system of analysis.

Technique	Expected Observations and Rationale
FTIR (Fourier-Transform Infrared Spectroscopy)	- ~3300-3400 cm^{-1}: Two sharp peaks corresponding to the N-H stretching of the $-\text{NH}_2$ group. - ~3200 cm^{-1}: A broader peak for the N-H stretch of the secondary amide. - ~1650-1670 cm^{-1}: A strong C=O (Amide I) stretching band. - ~1250 cm^{-1} & ~1050 cm^{-1}: Asymmetric and symmetric C-O-C (ether) stretching bands. - ~800-850 cm^{-1}: C-H out-of-plane bending characteristic of a 1,2,4-trisubstituted benzene ring.
^1H NMR (Proton Nuclear Magnetic Resonance)	- Aromatic Protons (δ ~6.9-7.6 ppm): Three distinct signals (a doublet, a doublet of doublets, and another doublet) corresponding to the three protons on the substituted phenyl ring. - Methylene Protons (δ ~4.6-4.8 ppm): A singlet integrating to 2H for the $-\text{O}-\text{CH}_2-$ protons. - Amine Protons (δ ~4.3-4.5 ppm): A broad singlet integrating to 2H for the terminal $-\text{NH}_2$ protons. - Amide Proton (δ ~9.2-9.5 ppm): A broad singlet integrating to 1H for the $-\text{C}(\text{O})-\text{NH}-$ proton.
Mass Spectrometry (MS)	The electron impact (EI) or electrospray ionization (ESI) mass spectrum should show a characteristic molecular ion peak cluster. Due to the presence of bromine (^{79}Br and ^{81}Br in ~1:1 ratio) and chlorine (^{35}Cl and ^{37}Cl in ~3:1 ratio), a complex isotopic pattern for the molecular ion $[\text{M}]^+$ at $m/z \approx 278, 280, 282$ will be observed, confirming the elemental composition.

Potential Applications in Drug Discovery and Development

The true value of **2-(4-Bromo-2-chlorophenoxy)acetohydrazide** lies in its potential as a lead compound or intermediate in medicinal chemistry. The hydrazide moiety is a versatile functional group that serves as a building block for various bioactive molecules.[\[2\]](#)

Postulated Biological Activities

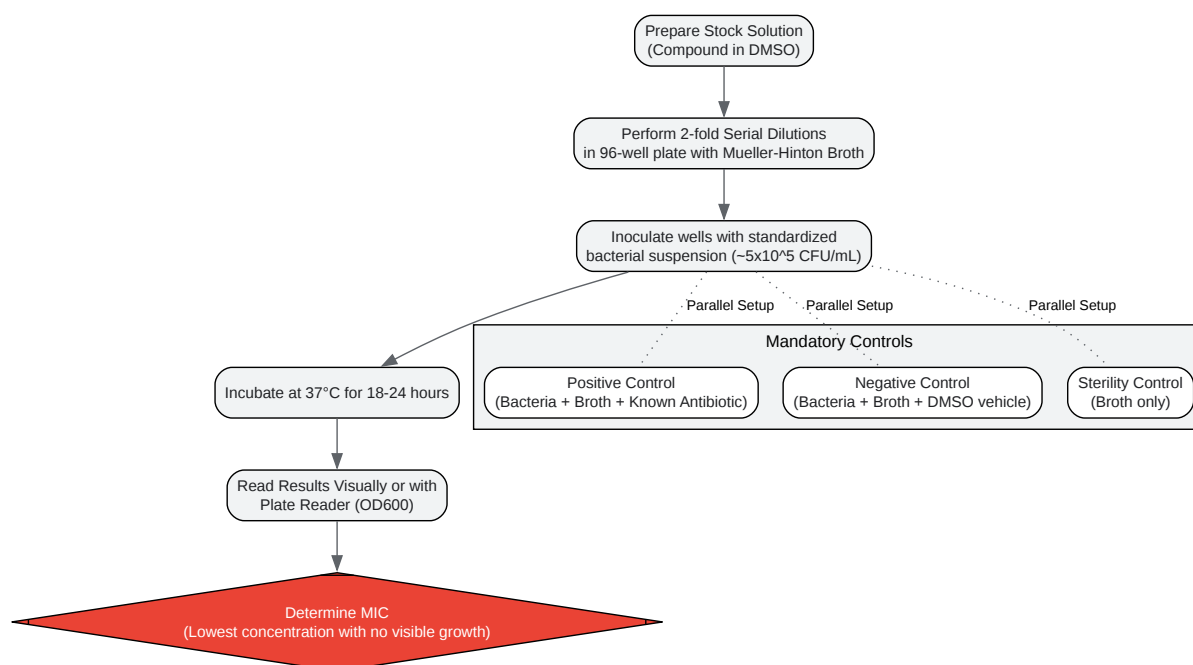
Based on extensive literature on related structures, this compound is a candidate for screening in several therapeutic areas:

- **Antimicrobial Activity:** Hydrazide and its derivatives (hydrazones, triazoles, oxadiazoles) are well-documented antimicrobial agents.[\[2\]](#)[\[6\]](#)[\[7\]](#) The mechanism can involve interference with essential cellular processes. For instance, some antibacterial agents target DNA gyrase, a crucial enzyme for bacterial replication.[\[8\]](#)
- **Anticancer Activity:** Numerous hydrazide-hydrazone derivatives have demonstrated potent anticancer properties against various human tumor cell lines.[\[9\]](#)
- **Anti-inflammatory Activity:** The phenoxyacetohydrazide core has been explored for the development of compounds with anti-inflammatory and anti-angiogenic potential.[\[10\]](#)
- **Herbicidal/Fungicidal Activity:** The phenoxyacetic acid scaffold is the basis for many commercial herbicides.[\[11\]](#)[\[12\]](#) The specific halogenation pattern on this molecule could confer potent herbicidal or antifungal properties.[\[11\]](#)

Experimental Workflow: Antimicrobial Screening (Broth Microdilution Assay)

Objective: To determine the Minimum Inhibitory Concentration (MIC) of the title compound against representative bacterial strains (e.g., *Staphylococcus aureus* and *Escherichia coli*).

Pillar of Expertise: This protocol is designed to provide robust, quantitative data by including appropriate controls and standardized conditions, reflecting best practices in microbiology.



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) assay.

Protocol Steps:

- Preparation: Prepare a stock solution of **2-(4-Bromo-2-chlorophenoxy)acetohydrazide** in dimethyl sulfoxide (DMSO) at 10 mg/mL. Prepare standardized inoculums of test bacteria.

- **Dilution:** In a 96-well microtiter plate, perform serial two-fold dilutions of the compound stock solution in Mueller-Hinton broth to achieve a range of concentrations (e.g., 256 µg/mL down to 0.5 µg/mL).
- **Controls:** Include a positive control (a known antibiotic like ciprofloxacin), a negative/vehicle control (containing DMSO at the highest concentration used), and a sterility control (broth only).
 - **Self-Validation:** The positive control confirms the susceptibility of the bacteria. The negative control ensures the solvent (DMSO) has no intrinsic antimicrobial activity. The sterility control confirms the media is not contaminated.
- **Inoculation:** Add the standardized bacterial suspension to each well.
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **Analysis:** The MIC is determined as the lowest concentration of the compound at which no visible bacterial growth is observed.

Conclusion and Future Directions

2-(4-Bromo-2-chlorophenoxy)acetohydrazide is more than a mere chemical formula; it is a platform for discovery. Its rational design combines features known for conferring biological activity, and its straightforward synthesis makes it an accessible starting point for research campaigns. The protocols and data presented herein provide a robust framework for its synthesis, characterization, and initial biological evaluation.

Future research should focus on derivatizing the terminal hydrazide nitrogen to form hydrazones, cyclize into various heterocycles (e.g., oxadiazoles, triazoles), or explore its potential as a metal chelator. Such modifications could significantly enhance potency and selectivity for specific biological targets, paving the way for the development of novel therapeutic or agrochemical agents.

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